

An In-Depth Technical Guide to Methyl 5,5-dimethoxyvalerate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 5,5-dimethoxyvalerate

CAS No.: 23068-91-9

Cat. No.: B052140

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **Methyl 5,5-dimethoxyvalerate**, a versatile building block in organic synthesis. The information presented herein is intended to equip researchers and professionals in drug development and other scientific fields with the critical data and insights necessary for its effective application and handling.

Introduction: A Key Synthetic Intermediate

Methyl 5,5-dimethoxyvalerate, also known as methyl 5,5-dimethoxypentanoate, is a bifunctional organic compound containing both an ester and an acetal functional group.^[1] This unique structural feature makes it a valuable precursor in the synthesis of a variety of more complex molecules, including heterocyclic compounds and modified aldehydes. Its utility has been demonstrated in the synthesis of seven-membered carbocycles and 5-(phenylamino)-4-((phenylimino)methyl)-4-pentenoic acid derivatives. Furthermore, it serves as a reagent in the synthesis of cyanine dyes and their conjugates, which have applications in noninvasive

imaging.[2] Understanding its physical and spectroscopic properties is paramount for its successful use in these and other synthetic endeavors.

Physicochemical Properties: A Quantitative Overview

Methyl 5,5-dimethoxyvalerate is a colorless liquid at room temperature.[3] A summary of its key physicochemical properties is presented in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₄	[1][4]
Molecular Weight	176.21 g/mol	[1][3]
CAS Number	23068-91-9	[1][3]
Boiling Point	70-72 °C at 2 mmHg	[3]
Density	1.012 g/mL at 25 °C	[3]
Refractive Index (n ²⁰ /D)	1.422	[3]
Flash Point	63 °C (145.4 °F) - closed cup	[3]
Form	Liquid	[3]

Spectroscopic Profile: Elucidating the Structure

The structural identity and purity of **Methyl 5,5-dimethoxyvalerate** can be confirmed through various spectroscopic techniques. Below is a summary of the expected spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed, publicly available spectra with peak assignments are limited, the expected chemical shifts for the protons (¹H NMR) and carbons (¹³C NMR) can be predicted based on the functional groups present in the molecule.

¹H NMR: The spectrum is expected to show signals corresponding to the methoxy groups of the acetal and the ester, the methylene groups of the pentanoate chain, and the methine proton

of the acetal.

¹³C NMR: The carbon spectrum will exhibit distinct signals for the carbonyl carbon of the ester, the acetal carbon, the carbons of the methoxy groups, and the methylene carbons of the aliphatic chain.

Infrared (IR) Spectroscopy

The IR spectrum of **Methyl 5,5-dimethoxyvalerate** is characterized by the presence of strong absorption bands indicative of its ester and acetal functional groups.

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~1740	C=O stretch	Ester
~1170 and ~1050	C-O stretch	Ester and Acetal
~2950 and ~2850	C-H stretch	Aliphatic

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Methyl 5,5-dimethoxyvalerate** results in a characteristic fragmentation pattern. The molecular ion peak (M⁺) is expected at m/z 176. Key fragment ions are observed at:

- m/z 75: This is often the base peak and can be attributed to the [CH(OCH₃)₂]⁺ fragment.
- m/z 71: A significant peak that may arise from the loss of the methoxy group and subsequent fragmentation.
- m/z 41: A common fragment in aliphatic chains.

Solubility Profile

As a general principle, esters and acetals exhibit good solubility in common organic solvents.^[5]

Methyl 5,5-dimethoxyvalerate is expected to be soluble in solvents such as:

- Methanol

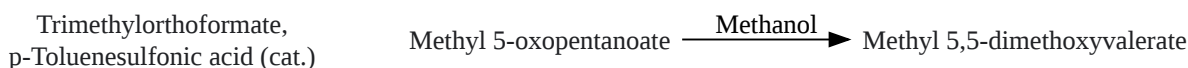
- Ethanol
- Acetone
- Chloroform
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate

Due to the presence of polar oxygen atoms, it may have limited solubility in water, a characteristic common for esters with increasing hydrocarbon chain length.^{[6][7]}

Synthesis Methodology: A Practical Approach

Methyl 5,5-dimethoxyvalerate is typically synthesized from methyl 5-oxopentanoate through an acetalization reaction. The following protocol outlines a general procedure.

Reaction Scheme



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Sources

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyl 5,5-dimethoxyvalerate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b052140/docs#an-in-depth-technical-guide-to-methyl-5-5-dimethoxyvalerate\]](https://www.benchchem.com/product/b052140/docs#an-in-depth-technical-guide-to-methyl-5-5-dimethoxyvalerate)

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